

Health and safety information for 4-Methoxybenzenecarbothioamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzenecarbothioamide

Cat. No.: B133991

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **4-Methoxybenzenecarbothioamide**

Disclaimer: This document provides a summary of available information on **4-Methoxybenzenecarbothioamide**. It is intended for researchers, scientists, and drug development professionals. A dedicated Safety Data Sheet (SDS) or a registered CAS number for this specific compound could not be located during the literature search. The information presented herein is based on a limited number of scientific publications and general knowledge of the thioamide class of compounds. Therefore, this compound should be handled with the utmost caution as a substance of unknown toxicity.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **4-Methoxybenzenecarbothioamide**. The primary source of information is a crystallographic study that confirms its molecular formula and provides structural details.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NOS	[1]
Molecular Weight	167.22 g/mol	[1]
Appearance	Solid (recrystallized from chloroform)	[1]

Toxicological Information

No specific toxicological studies for **4-Methoxybenzenecarbothioamide** were found. However, the broader class of thioamide-containing compounds has been studied, and their toxicity is generally linked to metabolic activation.

General Thioamide Toxicology:

Thioamides are known to be metabolized by flavoprotein monooxygenases or cytochromes P450. This process involves sequential oxygenations of the sulfur atom, leading to the formation of reactive intermediates. While the initial S-oxides are not toxic, further oxidation is believed to produce highly reactive species, such as thioamide S,S-dioxides, which are thought to be responsible for the observed toxic effects.^[2] This metabolic activation can lead to the elimination of the sulfur atom and the formation of nitrile or amide derivatives.^[2]

It is crucial to assume that **4-Methoxybenzenecarbothioamide** may undergo similar metabolic activation and therefore could possess significant toxicity.

Hazard Identification and GHS Classification

Due to the absence of specific data, a formal GHS classification for **4-Methoxybenzenecarbothioamide** is not available. However, based on the general reactivity of the thioamide functional group, the following hazards should be considered as potential risks:

- Acute Toxicity: Unknown.
- Skin Corrosion/Irritation: Potential for irritation.
- Serious Eye Damage/Irritation: Potential for irritation.
- Respiratory or Skin Sensitization: Unknown.
- Germ Cell Mutagenicity: Unknown.
- Carcinogenicity: Unknown.
- Reproductive Toxicity: Unknown.

- Specific Target Organ Toxicity (Single and Repeated Exposure): Unknown.

Given the lack of data, it is prudent to handle this compound as if it were hazardous.

Handling, Storage, and Personal Protective Equipment

Given the unknown toxicological profile, stringent safety precautions should be implemented when handling **4-Methoxybenzenecarbothioamide**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Use appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from oxidizing agents.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator with a particulate filter is recommended.

First-Aid Measures

In the absence of specific data, the following general first-aid measures are recommended in case of exposure:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols

The following is the only available experimental protocol for the synthesis of **4-Methoxybenzenecarbothioamide**, as described in the literature.

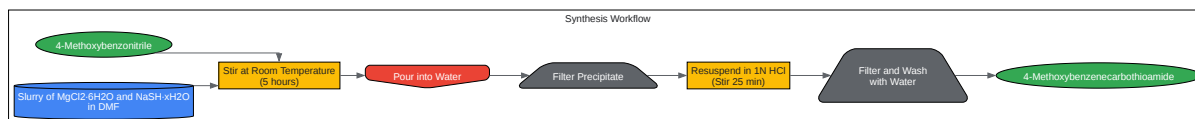
Synthesis of **4-Methoxybenzenecarbothioamide**[\[1\]](#)

- Materials:
 - Magnesium chloride hexahydrate (5.8 mmol)
 - Sodium hydrogen sulfide hydrate (70%, 11.6 mmol)

- Dimethylformamide (15 ml)
- 4-Methoxybenzonitrile (5.8 mmol)
- Water (60 ml)
- 1 N HCl (30 ml)
- Procedure:
 - A slurry of magnesium chloride hexahydrate and sodium hydrogen sulfide hydrate is prepared in dimethylformamide.
 - 4-Methoxybenzonitrile is added to the slurry.
 - The reaction mixture is stirred at room temperature for 5 hours.
 - The reaction mixture is then poured into water, leading to the formation of a precipitate.
 - The precipitate is collected by filtration.
 - The collected product is resuspended in 1 N HCl and stirred for an additional 25 minutes.
 - The solid is filtered again and washed with water to yield the final product.

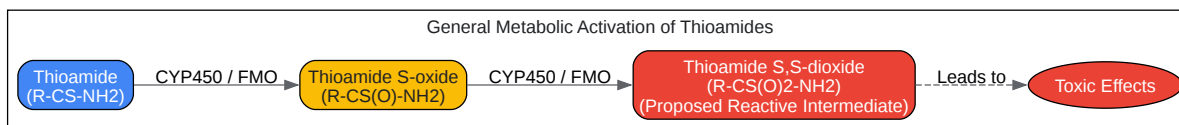
Visualizations

The following diagrams illustrate the synthesis workflow and a generalized metabolic pathway for thioamides.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Methoxybenzenecarbothioamide**.



[Click to download full resolution via product page](#)

Caption: Generalized metabolic activation pathway of thioamides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxybenzenecarbothioamide - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Thioacetamide Degradation Pathway [eawag-bbd.ethz.ch]

- To cite this document: BenchChem. [Health and safety information for 4-Methoxybenzenecarbothioamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133991#health-and-safety-information-for-4-methoxybenzenecarbothioamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com